

# Methyl 3,4-dimethoxycinnamate biosynthesis pathway

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## Compound Focus: Methyl 3,4-dimethoxycinnamate

CAS No.: 5396-64-5

Cat. No.: S561321

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## Chemical Profile of Methyl 3,4-dimethoxycinnamate

The table below summarizes the key identified properties of **Methyl 3,4-dimethoxycinnamate**:

Property	Details
CAS Number	5396-64-5 [1] [2] [3]
IUPAC Name	methyl (E)-3-(3,4-dimethoxyphenyl)prop-2-enoate [2] [3]
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>4</sub> [1] [4] [2]
Molecular Weight	222.24 g/mol [1] [4]
Synonyms	methyl (2E)-3-(3,4-dimethoxyphenyl)prop-2-enoate; trans-3,4-Dimethoxycinnamic acid methyl ester; Ferulic methyl ester [1] [2]
Biological Activity	Inhibitor of uredospore germination; inhibits global DNA methylation in Hep3B cells [1]
Physical State	Solid [5] (based on a closely related compound)

## Research Context and Suggested Pathways

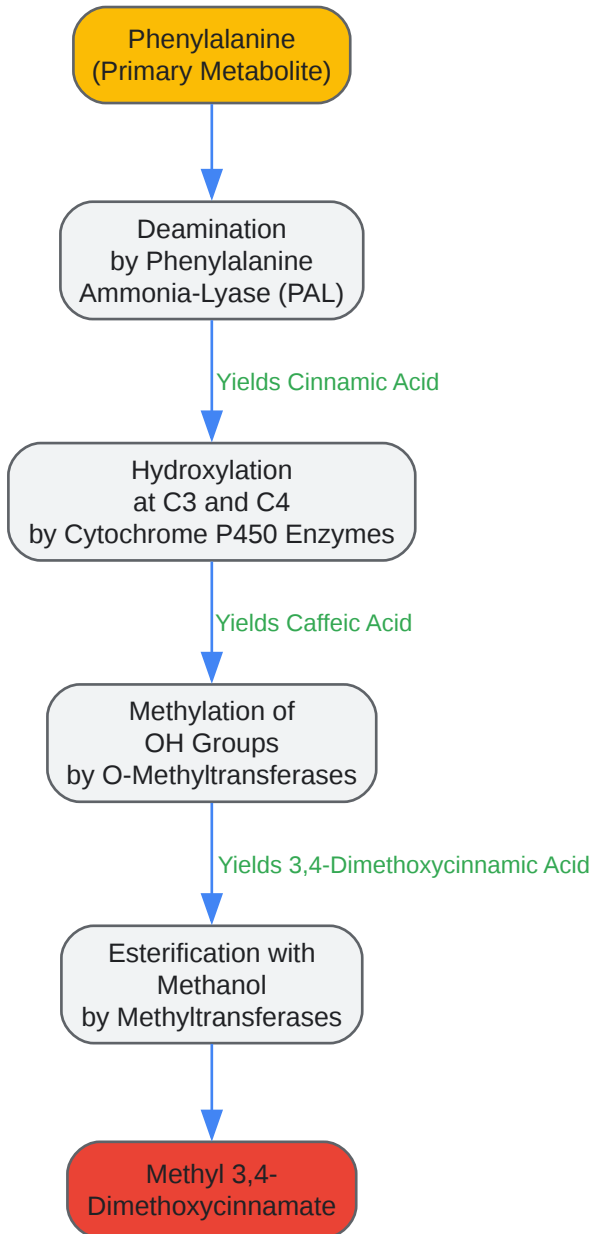
While a direct biosynthesis pathway was not found, the search results point to several relevant research contexts that can guide your investigation.

- **Classification:** The compound is categorized as a **cinnamic acid ester**, which places its origin within the **shikimate and phenylpropanoid biosynthetic pathways** in plants [5]. This is the most probable route for its natural biosynthesis.
- **Related Research:** One study mentions 3,4-dimethoxycinnamate in the context of metabolic engineering for producing cis, cis-muconate from plant-based compounds [6]. This indicates that microbial biosynthesis using engineered strains like *Corynebacterium glutamicum* could be a viable and contemporary research approach.

## How to Propose a Plausible Biosynthetic Route

Given the above context, you can hypothesize a biosynthesis pathway. The following diagram outlines a logical, multi-step route based on the compound's structure and its relationship to known biochemical pathways.

## Proposed Biosynthesis from Phenylalanine



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This proposed pathway suggests a route starting from the amino acid phenylalanine, common in plant phenylpropanoid metabolism. The key stages involve:

- **Deamination:** Conversion of phenylalanine to cinnamic acid.
- **Hydroxylation:** Addition of hydroxyl groups to the phenyl ring.
- **Methylation:** Transfer of methyl groups to the hydroxyls.
- **Esterification:** Final step forming the methyl ester.

## Conclusion and Further Research Directions

Currently, detailed enzymatic mechanisms and gene-level regulatory information for **Methyl 3,4-dimethoxycinnamate** biosynthesis are not available in the public domain. To advance your research, I suggest:

- **Explore Analogous Pathways:** Deeply investigate the well-documented biosynthesis pathways of its precursors, such as **caffeic acid** and **ferulic acid**.
- **Utilize Metabolic Engineering:** Consider employing engineered microbial systems, as indicated by one of the research articles [6], as a practical approach for production.
- **Leverage Analytical Data:** The available NMR data [4] is crucial for verifying the identity of the compound in experimental setups.

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## References

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2. , Methyl - 3 | C12H14O4 4 dimethoxycinnamate [chemspider.com]
3. , methyl - 3 5396-64-5 4 dimethoxycinnamate [thegoodscentcompany.com]
4. bmse010231 Methyl , 3 - 4 at BMRB dimethoxycinnamate [bmr.io]
5. Methyl 4-methoxycinnamate - Phytochemical [caps.ncbs.res.in]
6. Metabolic engineering of *Corynebacterium glutamicum* for ... [sciencedirect.com]

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